

A Comprehensive Technical Guide to 2-Bromo-1,1-diethoxyethane

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Compound of Interest

Compound Name: 2-Bromo-1,1-diethoxyethane

Cat. No.: B15478417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2-Bromo-1,1-diethoxyethane, a key building block in organic synthesis, particularly in the pharmaceutical industry. This document outlines its chemical identity, physical properties, and a detailed experimental protocol for its preparation.

Chemical Identity and Synonyms

CAS Number: 2032-35-1[1][2][3][4][5][6][7]

2-Bromo-1,1-diethoxyethane is also known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Synonym	Reference
Bromoacetaldehyde diethyl acetal	[1] [8] [9] [10]
Bromacetal	[1] [10]
1-Bromo-2,2-diethoxyethane	[1] [10]
2-Bromoacetaldehyde diethyl acetal	[1]
1,1-Diethoxy-2-bromoethane	[1] [2] [10]
Diethyl bromoacetal	[1] [10]
2,2-Diethoxyethyl bromide	[5] [10]
NSC 8036	[1] [10]
BADEA	[1]
Ethane, 2-bromo-1,1-diethoxy-	[10]
Acetaldehyde, bromo-, diethyl acetal	[10]

Physicochemical Properties

A summary of the key quantitative data for 2-Bromo-1,1-diethoxyethane is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C6H13BrO2	[1][2][3]
Molecular Weight	197.07 g/mol	[1][3][8]
Appearance	Clear, colorless oil/liquid	[1][3]
Boiling Point	66-67 °C at 18 mmHg	[1][6][8][9]
167-170 °C (crude)	[1]	
Density	1.31 g/mL at 25 °C	[1][6][8][9]
1.296 g/cm ³ at 19 °C	[2]	
Refractive Index	n ₂₀ /D 1.439	[1][8][9]
1.44	[3]	
Flash Point	125 °F (51.7 °C)	[1][9]
149.0 °F (65 °C) - closed cup	[8]	
Solubility	Immiscible in water. Soluble in chloroform, methanol, ethanol, and ether.	[1][9]
Storage Temperature	2-8°C	[1][8]
Stability	Moisture and light sensitive. The pure acetal is unstable and can discolor over time.	[1][3]

Experimental Protocols

Synthesis of 2-Bromo-1,1-diethoxyethane

A common method for the preparation of 2-bromo-1,1-diethoxyethane involves the bromination of diethyl acetal.[1]

Materials:

- Diethyl acetal (1.0 mole, 118.0 g)

- Calcium carbonate (0.55 mole, 55 g)
- Bromine (1.0 mole, 55 mL)
- Potassium carbonate
- Steam

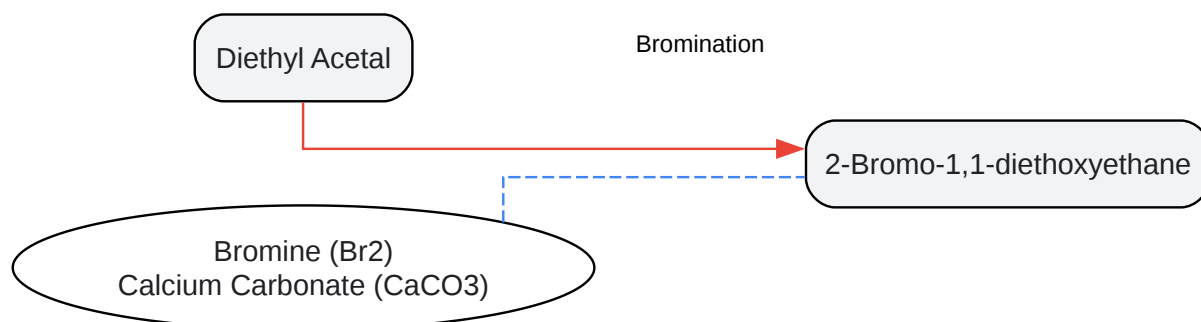
Procedure:

- To a flask, add 118.0 g (1.0 mole) of diethyl acetal and 55 g (0.55 mole) of calcium carbonate.
- Cool the flask to 5-10°C.
- Slowly add 55 mL (1.0 mole) of bromine dropwise over a period of 30-45 minutes, maintaining the reaction temperature between 5-10°C.
- Allow the reaction mixture to stand for 24 hours.
- Introduce steam to the mixture to dissolve the salts.
- Separate the oily layer.
- Dry the separated oil over potassium carbonate.
- Distill the dried oil to obtain the crude product, which boils at 167-170°C. The yield is typically between 31-42% (61-83 g).
- For further purification, shake the crude product with potassium carbonate and distill under reduced pressure. The pure product has a boiling point of 48-49°C at 3 mmHg.^[1]

Another reported synthetic route involves the catalytic bromination of acetaldehyde followed by a condensation reaction with absolute ethanol.^[11]

Logical Relationships in Synthesis

The synthesis of 2-Bromo-1,1-diethoxyethane from diethyl acetal can be visualized as a direct bromination reaction.



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Synthesis of 2-Bromo-1,1-diethoxyethane.

Applications in Synthesis

2-Bromo-1,1-diethoxyethane is a versatile synthetic intermediate. It serves as a building block for the synthesis of various pharmaceutical compounds, including antibiotics like erythromycin and cephalosporins.[1] It is also utilized in the preparation of other α -heterosubstituted acetaldehyde acetals.[1] Furthermore, it has been used in the synthesis of monomer 2-(2,2-dimethoxy)ethoxyethyl vinyl ether.[8] Its reaction with anhydrous trimethylamine can form glycine betaine aldehyde.[8]

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